

Preparing Stock Solutions of PF-06446846: An Application Note and Protocol

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Compound of Interest		
Compound Name:	PF-06446846	
Cat. No.:	B15574418	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-06446846 is a potent and selective small molecule inhibitor of proprotein convertase subtilisin/kexin type 9 (PCSK9) translation.[1][2][3][4] It exerts its effect by selectively stalling the ribosome during the translation of PCSK9 mRNA, thereby reducing the levels of circulating PCSK9 and consequently lowering low-density lipoprotein (LDL) cholesterol.[5][6][7] Accurate and consistent preparation of **PF-06446846** stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo studies. This document provides detailed protocols for the preparation of **PF-06446846** stock solutions and summarizes key quantitative data.

Data Presentation

The following table summarizes the key physical and chemical properties of **PF-06446846** and its hydrochloride salt, which is a common commercially available form.



Property	Value (PF-06446846 hydrochloride)	Value (PF- 06446846)	References
Molecular Weight	470.35 g/mol	433.89 g/mol	[1][2][8]
Appearance	Light yellow to yellow solid	Solid	[1]
Purity	≥98%	≥99%	[2][3]
Solubility in DMSO	94 - 250 mg/mL	87 mg/mL	[2][8][9]
Solubility in Water	100 mg/mL (requires sonication)	Insoluble	[1][2][9]
Solubility in Ethanol	94 mg/mL	6 mg/mL	[8][9]
Storage (Solid)	4°C or -20°C, sealed from moisture	-20°C for up to 3 years	[1][2][8]
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	-80°C for up to 1 year; -20°C for up to 1 month	[1][8]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **PF-06446846** hydrochloride in DMSO.

Materials:

- PF-06446846 hydrochloride (MW: 470.35 g/mol)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance



- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculation: To prepare a 100 mM stock solution, calculate the required mass of PF-06446846 hydrochloride. For 1 mL of a 100 mM solution:
 - Mass (mg) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol) * 1000 (mg/g)
 - Mass (mg) = 0.1 mol/L * 0.001 L * 470.35 g/mol * 1000 mg/g = 47.035 mg
- Weighing: Accurately weigh 47.035 mg of PF-06446846 hydrochloride powder and place it in a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Vortex the solution thoroughly until the compound is completely dissolved. If
 precipitation occurs, gentle warming (up to 60°C) and/or sonication can be used to aid
 dissolution.[1] It is crucial to use fresh, moisture-free DMSO as its hygroscopic nature can
 reduce solubility.[8][9]
- Storage: Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[1]

Protocol 2: Preparation of an Aqueous Stock Solution

This protocol is suitable for experiments where DMSO is not desired.

Materials:

- PF-06446846 hydrochloride
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sonicator bath



• 0.22 μm sterile filter

Procedure:

- Weighing: Weigh the desired amount of PF-06446846 hydrochloride. For example, for a 10 mg/mL solution, weigh 10 mg of the compound.
- Dissolution: Add the appropriate volume of sterile water (e.g., 1 mL for a 10 mg/mL solution).
- Sonication: The compound has a high solubility in water but may require assistance to dissolve.[1][2] Place the vial in a sonicator bath until the solid is completely dissolved.
- Sterilization: If the solution is for cell culture or other sterile applications, filter it through a
 0.22 µm sterile filter.[1]
- Storage: Use the aqueous solution fresh. If storage is necessary, aliquot and store at -80°C, but it is recommended to prepare it fresh for each experiment.

Protocol 3: Preparation of a Formulation for In Vivo Oral Administration

This protocol provides an example of how to prepare **PF-06446846** for oral gavage in animal studies.

Materials:

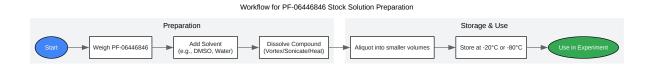
- PF-06446846 hydrochloride
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure: This is an example formulation yielding a solution of ≥ 2.08 mg/mL.[1]



- Prepare a DMSO stock solution: First, prepare a concentrated stock solution in DMSO (e.g., 20.8 mg/mL) as described in Protocol 1.
- Mixing the components: For a 1 mL final working solution, sequentially add and mix the following:
 - 100 μL of the 20.8 mg/mL DMSO stock solution.
 - 400 μL of PEG300. Mix well.
 - 50 μL of Tween-80. Mix well.
 - 450 μL of Saline. Mix well to achieve a clear solution.
- Administration: This formulation should be prepared fresh on the day of use.

Visualizations

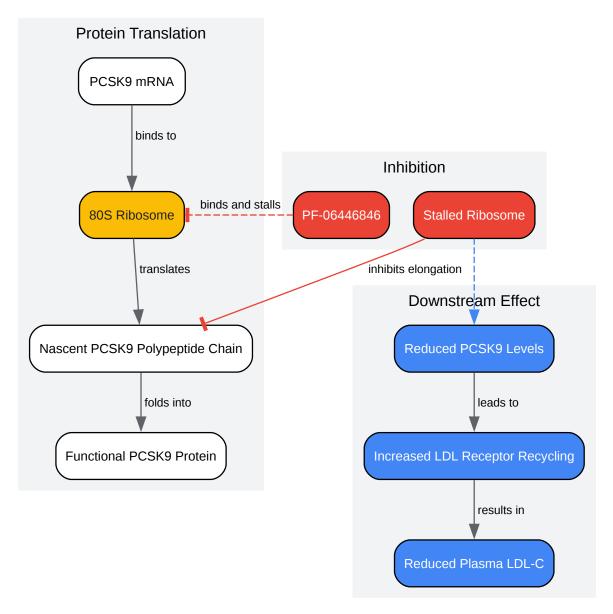


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Caption: Workflow for preparing **PF-06446846** stock solutions.



Mechanism of Action of PF-06446846



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Caption: The inhibitory mechanism of **PF-06446846** on PCSK9 translation.

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